

What is L-Glutamine-15N2,d5 and its chemical structure?

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Compound of Interest

Compound Name: L-Glutamine-15N2,d5

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An In-depth Technical Guide to L-Glutamine¹⁵N₂,d₅

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of L-Glutamine-¹⁵N₂,d₅, a stable isotope-labeled amino acid crucial for metabolic research. The document details its chemical structure, physicochemical properties, and significant applications, with a focus on its use in stable isotope tracing experiments.

Introduction to L-Glutamine-15N2,d5

L-Glutamine-¹⁵N₂,d₅ is a non-radioactive, stable isotope-labeled form of the non-essential amino acid L-glutamine.[1] In this molecule, both nitrogen atoms are replaced with the heavy isotope Nitrogen-15 (¹⁵N), and five hydrogen atoms are substituted with deuterium (²H or D).[2] These isotopic labels make it a powerful tool for tracing the metabolic fate of glutamine in various biological systems without the safety concerns associated with radioactive isotopes.

Glutamine is the most abundant amino acid in the human body and plays a central role in a multitude of metabolic processes.[1][3][4] It is a key substrate for nucleotide synthesis, a major nitrogen donor for the production of other amino acids, and a significant source of carbon for the tricarboxylic acid (TCA) cycle in rapidly proliferating cells, such as cancer cells.[4][5] The use of L-Glutamine-15N2,d5 allows researchers to quantitatively track the contribution of



glutamine to these pathways using techniques like mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[2][6]

Chemical Structure and Properties

The foundational structure of L-Glutamine-¹⁵N₂,d₅ is that of L-glutamine, with the isotopic labels strategically placed. The two nitrogen atoms, one in the alpha-amino group and one in the side-chain amide group, are ¹⁵N. The five deuterium atoms are located at the 2, 3, and 4 positions of the carbon backbone.[2][6]

Chemical Structure of L-Glutamine-15N2,d5

Physicochemical and Quantitative Data

Property	Value	References
Molecular Formula	C5D5H5 ¹⁵ N2O3	[2][6]
Molecular Weight	153.16 g/mol	[2][6]
Synonyms	L-Glutamic acid 5-amide- ¹⁵ N ₂ ,d ₅ , Levoglutamide- ¹⁵ N ₂ ,d ₅	[1][2][6]
Physical Form	Solid, white crystalline powder	[7][8]
Melting Point	185 °C (decomposes)	[7][9]
Solubility	Soluble in water	[10]
Isotopic Purity (15N)	≥98%	[7]
Isotopic Purity (D)	≥98%	[2]
Storage Temperature	Room temperature, away from light and moisture	[2][6]

Applications in Metabolic Research

The primary application of L-Glutamine- $^{15}N_2$, d_5 is in stable isotope tracing studies to elucidate metabolic pathways in vitro and in vivo.[11] By introducing this labeled glutamine into a biological system, researchers can track the incorporation of its heavy isotopes into various



downstream metabolites. This provides quantitative insights into the fluxes through different metabolic pathways.

Key research areas where L-Glutamine-15N2,d5 is utilized include:

- Cancer Metabolism: Cancer cells often exhibit altered glutamine metabolism to support their rapid growth and proliferation.[11][12] Isotope tracing with labeled glutamine helps to identify these metabolic shifts, providing potential targets for therapeutic intervention.[11]
- Neuroscience: Glutamine is a precursor for the synthesis of the neurotransmitters glutamate and GABA.[10] Tracing studies can elucidate the dynamics of the glutamate/GABAglutamine cycle in the brain.[10]
- Immunology: Immune cells rely heavily on glutamine as an energy source and for the synthesis of essential molecules.[13] L-Glutamine-¹⁵N₂,d₅ can be used to study how immune cell metabolism is altered during an immune response.
- Drug Development: Understanding the metabolic effects of a drug candidate is crucial.
 Stable isotope tracing can reveal how a compound impacts glutamine metabolism and other interconnected pathways.

Experimental Protocol: Stable Isotope Tracing with L-Glutamine-15N2,d5

The following is a generalized protocol for an in vivo stable isotope tracing experiment using L-Glutamine- 15 N₂,d₅ in a mouse model. This protocol can be adapted for in vitro cell culture experiments.

Objective: To determine the metabolic fate of glutamine in a specific tissue of interest.

Materials:

- L-Glutamine-15N2,d5
- Sterile saline solution (0.9% NaCl)
- Animal model (e.g., mouse)



- Infusion pump
- Tools for tissue collection and snap-freezing (liquid nitrogen)
- Metabolite extraction buffers
- Mass spectrometer (e.g., LC-MS or GC-MS)

Methodology:

- Preparation of Infusion Solution:
 - Dissolve L-Glutamine-15N2,d5 in sterile saline to the desired concentration. The exact concentration will depend on the specific experimental design and animal model.
 - Ensure the solution is sterile-filtered before administration.
- Tracer Administration:
 - For in vivo studies, the labeled glutamine is typically administered via intravenous infusion.
 - A common approach is a bolus injection followed by a continuous infusion to achieve a steady-state labeling of metabolites.[14]
 - The infusion duration can range from minutes to several hours, depending on the metabolic pathways being investigated.[14]
- Sample Collection:
 - At the end of the infusion period, euthanize the animal according to approved ethical protocols.
 - Rapidly dissect the tissue of interest and immediately snap-freeze it in liquid nitrogen to quench all metabolic activity. This is a critical step to preserve the metabolic state of the tissue.[15]
 - Collect blood samples for plasma analysis if required.



Metabolite Extraction:

- Homogenize the frozen tissue in a cold extraction buffer (e.g., a mixture of methanol, acetonitrile, and water).
- Centrifuge the homogenate to pellet proteins and other cellular debris.
- Collect the supernatant containing the metabolites.
- Mass Spectrometry Analysis:
 - Analyze the metabolite extract using a mass spectrometer (e.g., LC-MS/MS or GC-MS).
 - The mass spectrometer will separate the different metabolites and measure the mass-tocharge ratio of their ions.
 - The incorporation of ¹⁵N and deuterium from L-Glutamine-¹⁵N₂,d₅ into downstream metabolites will result in a predictable shift in their mass, allowing for their detection and quantification.[16]

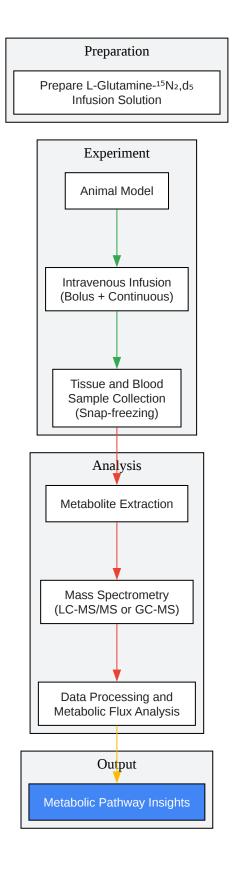
• Data Analysis:

- Process the raw mass spectrometry data to identify the labeled metabolites and determine their isotopic enrichment.
- Calculate the fractional contribution of glutamine to the production of these metabolites.
- Interpret the data to understand the activity of different metabolic pathways.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow of a stable isotope tracing experiment using L-Glutamine- 15 N₂,d₅.





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Caption: Workflow of a stable isotope tracing experiment.



Conclusion

L-Glutamine-¹⁵N₂,d₅ is an indispensable tool for researchers in various fields of life sciences. Its ability to safely and accurately trace the metabolic fate of glutamine provides invaluable insights into cellular physiology and disease states. The detailed understanding of metabolic pathways enabled by this stable isotope-labeled compound is crucial for the development of novel diagnostic and therapeutic strategies.

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